

Solubility Profile of 4-Methylcyclohex-3-enecarbaldehyde in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylcyclohex-3-enecarbaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-Methylcyclohex-3-enecarbaldehyde**, a key intermediate in various chemical syntheses. Due to a lack of extensive published quantitative data on its solubility in a wide range of organic solvents, this document outlines the known physical properties, estimated aqueous solubility, and presents a general experimental protocol for determining its solubility in solvents relevant to research and development.

Physicochemical Properties of 4-Methylcyclohex-3-enecarbaldehyde

A summary of the key physical and chemical properties of **4-Methylcyclohex-3-enecarbaldehyde** is presented in Table 1. These properties are essential for understanding its behavior in different solvent systems.

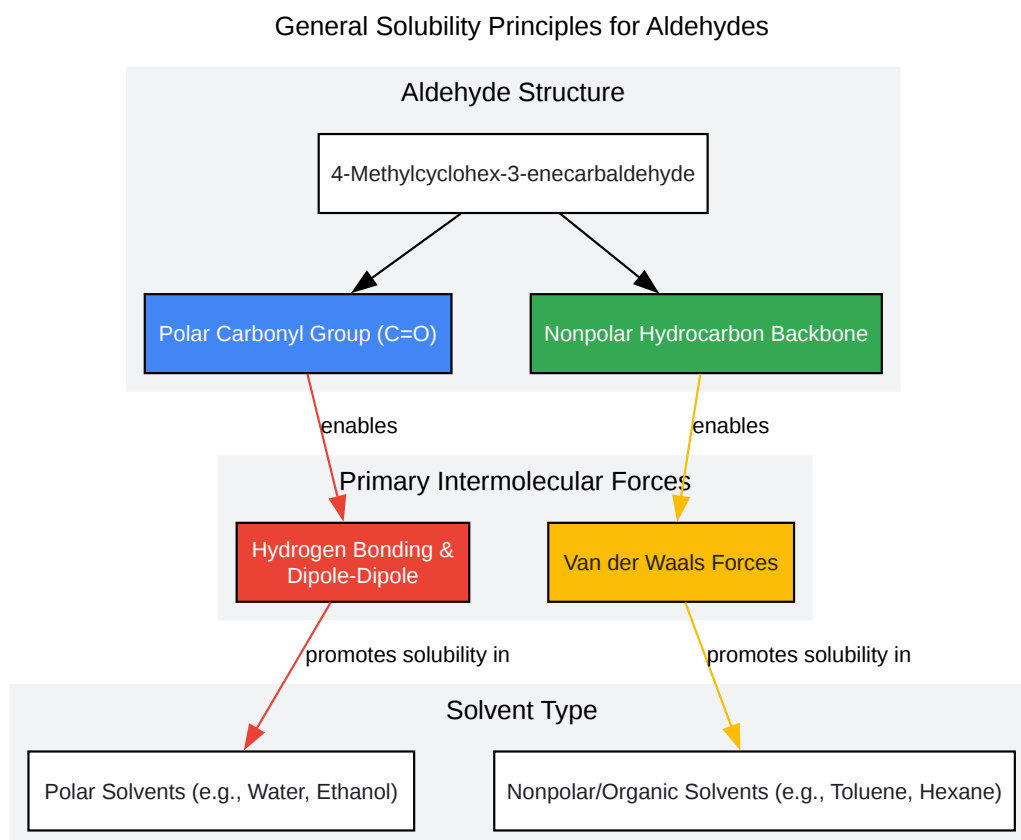
Property	Value	Reference
Molecular Formula	C ₈ H ₁₂ O	[1][2][3]
Molecular Weight	124.18 g/mol	[1][2][3]
Boiling Point	176.1 °C at 760 mmHg	[1][2]
Flash Point	55.3 °C	[1][2]
LogP (o/w)	1.93170 - 2.180 (estimated)	[1][2][4]
Water Solubility	804.8 mg/L at 25 °C (estimated)	[2]
Appearance	Liquid (at standard conditions)	[5]

General Solubility of Aldehydes

Aldehydes, as a class of organic compounds, exhibit predictable solubility behavior based on their molecular structure. The presence of the polar carbonyl group allows for dipole-dipole interactions and hydrogen bonding with protic solvents.[6][7]

- In Polar Solvents: Lower molecular weight aldehydes are soluble in water due to hydrogen bonding between the carbonyl oxygen and water molecules. As the carbon chain length increases, the hydrophobic nature of the alkyl group dominates, leading to decreased water solubility.[6][8][9]
- In Nonpolar/Organic Solvents: Aldehydes are generally soluble in a wide range of organic solvents, such as alcohols, ethers, and aromatic hydrocarbons.[8][9] This is due to the favorable van der Waals forces between the aldehyde's hydrocarbon backbone and the organic solvent molecules.

The logical relationship governing aldehyde solubility is depicted in the following diagram:



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Caption: Factors influencing the solubility of aldehydes in different solvent types.

Experimental Protocol for Determining the Solubility of 4-Methylcyclohex-3-enecarbaldehyde

The following is a generalized experimental workflow for the quantitative determination of the solubility of **4-Methylcyclohex-3-enecarbaldehyde** in a given organic solvent. This protocol is based on the principle of creating a saturated solution and then quantifying the dissolved

aldehyde using a derivatization reaction with 2,4-dinitrophenylhydrazine (2,4-DNP), which forms a colored precipitate.^{[10][11]}

Materials:

- **4-Methylcyclohex-3-enecarbaldehyde**
- Selected organic solvents (e.g., ethanol, methanol, toluene, hexane)
- 2,4-Dinitrophenylhydrazine (2,4-DNP) reagent (solution in a suitable solvent like ethanol with a catalytic amount of acid)
- Analytical balance
- Vials with screw caps
- Constant temperature bath/shaker
- Centrifuge
- Spectrophotometer
- Volumetric flasks and pipettes

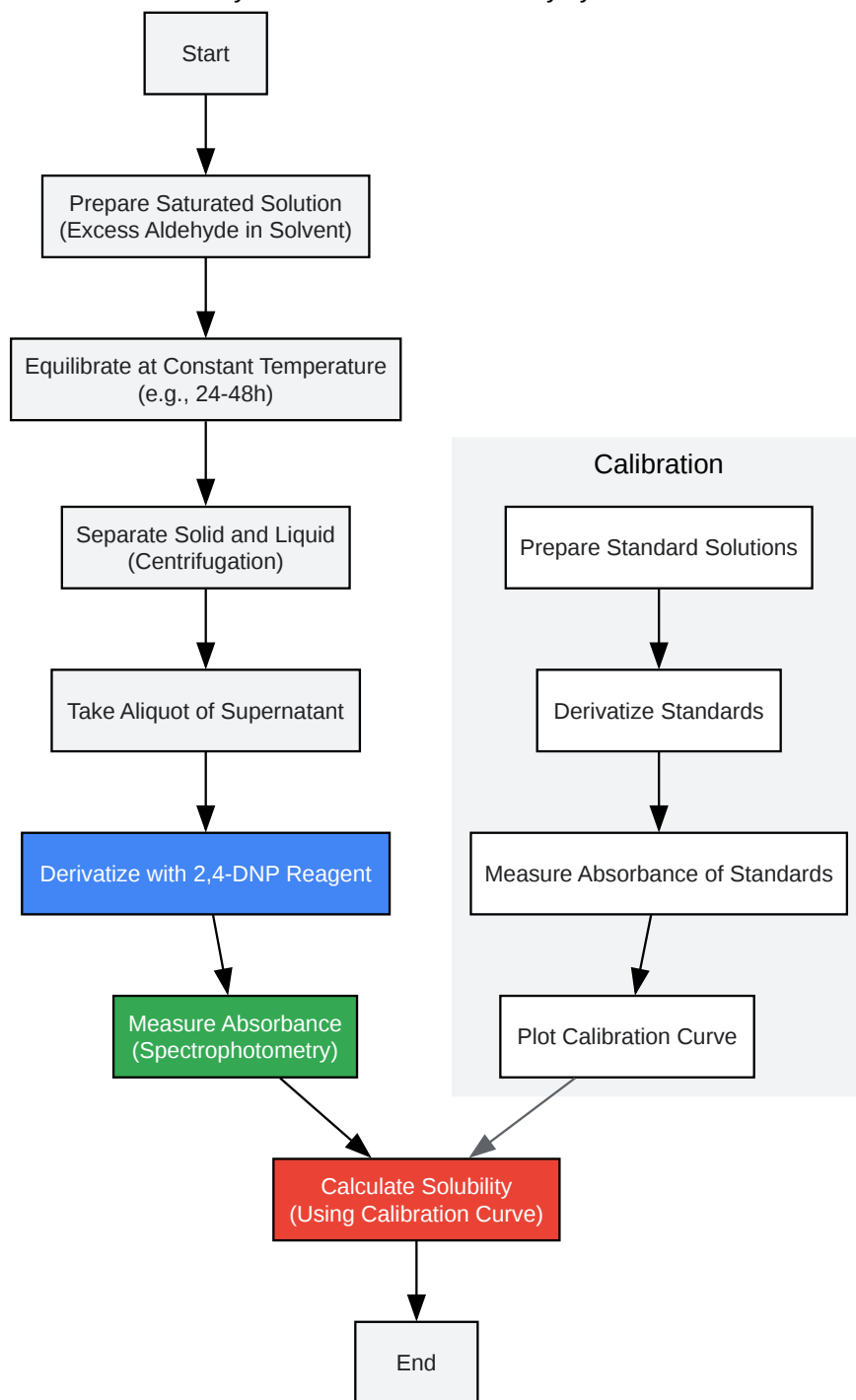
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-Methylcyclohex-3-enecarbaldehyde** to a known volume of the selected organic solvent in a sealed vial.
 - Agitate the vials in a constant temperature bath (e.g., 25 °C) for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
 - Centrifuge the vials at a high speed to pellet the undissolved aldehyde.

- Carefully withdraw a known volume of the supernatant (the saturated solution) without disturbing the solid pellet.
- Quantitative Analysis using 2,4-DNP Derivatization:
 - Dilute the aliquot of the saturated solution with the pure solvent to a concentration within the linear range of the spectrophotometric analysis.
 - Add an excess of the 2,4-DNP reagent to the diluted solution. This will react with the aldehyde to form a 2,4-dinitrophenylhydrazone, which is typically a colored precipitate.
 - Allow the reaction to go to completion.
 - Measure the absorbance of the resulting solution or the dissolved precipitate (after isolation and re-dissolution in a suitable solvent) using a spectrophotometer at the wavelength of maximum absorbance for the hydrazone derivative.
- Calibration and Calculation:
 - Prepare a series of standard solutions of **4-Methylcyclohex-3-enecarbaldehyde** of known concentrations in the same organic solvent.
 - React these standards with the 2,4-DNP reagent under the same conditions as the samples.
 - Measure the absorbance of the standards and construct a calibration curve (absorbance vs. concentration).
 - Use the calibration curve to determine the concentration of the aldehyde in the diluted sample, and then back-calculate the concentration in the original saturated solution to determine the solubility.

The following diagram illustrates the proposed experimental workflow:

Workflow for Solubility Determination of 4-Methylcyclohex-3-enecarbaldehyde

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Caption: Proposed experimental workflow for determining the solubility of **4-Methylcyclohex-3-enecarbaldehyde**.

Conclusion

While specific quantitative solubility data for **4-Methylcyclohex-3-enecarbaldehyde** in a broad range of organic solvents is not readily available in the current literature, its general solubility can be inferred from its physicochemical properties and the established behavior of aldehydes. For applications requiring precise solubility values, the experimental protocol outlined in this guide provides a robust methodology for generating reliable data. This will enable researchers and drug development professionals to make informed decisions regarding solvent selection for synthesis, purification, and formulation of this important chemical compound.

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